

Essential Safety and Operational Guide for Handling 2-Butanone, 4-methoxy-

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Compound of Interest

Compound Name: 2-Butanone, 4-methoxy-

Cat. No.: B1360277

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2-Butanone, 4-methoxy-** (CAS 6975-85-5). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical Hazard and Property Overview

2-Butanone, 4-methoxy- is a flammable liquid that also poses risks of skin, eye, and respiratory irritation.^[1] A comprehensive understanding of its properties is the first step in safe handling.

Table 1: Physicochemical and Hazard Properties of **2-Butanone, 4-methoxy-**

| Property | Value | Reference |
|----------------------------|--|-----------|
| CAS Number | 6975-85-5 | [1] |
| Molecular Formula | C5H10O2 | [1] |
| Molecular Weight | 102.13 g/mol | [1] |
| Appearance | Colorless liquid | |
| Boiling Point | Not available | |
| Flash Point | Not available | |
| GHS Hazard Classifications | Flammable Liquid (Category 3), Skin Irritant (Category 2), Serious Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation | [1] |

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to mitigate the identified hazards. The following table outlines the minimum required PPE.

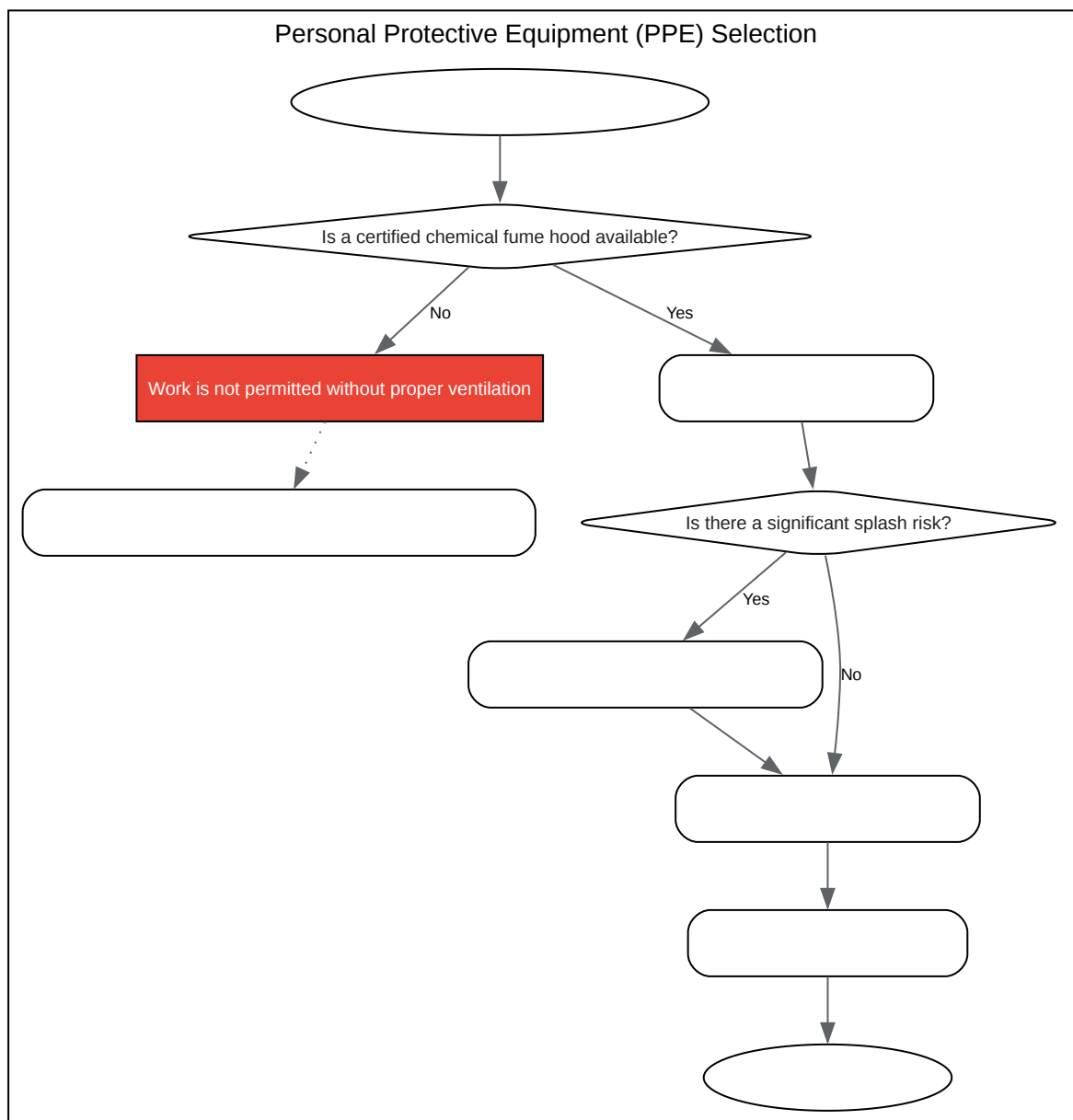
Table 2: Recommended Personal Protective Equipment for **2-Butanone, 4-methoxy-**

| Body Part | PPE Recommendation | Specifications and Best Practices |
|-------------|---|--|
| Hands | Chemical-resistant gloves | Nitrile gloves are recommended for handling 2-Butanone, 4-methoxy-. Given the lack of specific breakthrough time data for this chemical, a conservative approach is to double-glove and change gloves immediately after any suspected contact or after a maximum of two hours of continuous use. Regularly inspect gloves for any signs of degradation, such as swelling, discoloration, or tearing. |
| Eyes/Face | Safety goggles with side shields or a face shield | Standard laboratory safety glasses are insufficient. Chemical splash goggles are required to provide a seal around the eyes. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing. |
| Body | Flame-resistant laboratory coat | A lab coat made of a flame-resistant material (e.g., Nomex® or treated cotton) is essential due to the flammability of the chemical. Ensure the lab coat is fully buttoned. |
| Respiratory | Use in a certified chemical fume hood | All handling of 2-Butanone, 4-methoxy- must be conducted in a properly functioning |

chemical fume hood to minimize inhalation of vapors.
[2] If a fume hood is not available or during a large spill, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[2]

Diagram 1: PPE Selection Workflow

This diagram illustrates the decision-making process for selecting the appropriate PPE when handling **2-Butanone, 4-methoxy-**.



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Caption: PPE selection workflow for handling **2-Butanone, 4-methoxy-**.

Operational and Disposal Plans

Handling and Storage

- Engineering Controls: Always handle **2-Butanone, 4-methoxy-** in a well-ventilated area, preferably within a certified chemical fume hood.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Spill Response Protocol

Immediate and decisive action is required in the event of a spill.

- Evacuate and Alert: Immediately evacuate the spill area and alert nearby personnel.
- Ventilate: If it can be done safely, increase ventilation to the area.
- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads. Do not use combustible materials like paper towels.
- Neutralization: There is no specific neutralization agent for this chemical.
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Decontaminate the spill area with a suitable laboratory detergent and water.
- Large Spills: For large spills, evacuate the laboratory, close the doors, and contact the institution's emergency response team immediately.

Disposal Plan

All waste containing **2-Butanone, 4-methoxy-** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing **2-Butanone, 4-methoxy-** in a designated, properly labeled, and sealed waste container. The container should be compatible with

flammable organic liquids.

- **Solid Waste:** Contaminated solid waste, including gloves, absorbent materials, and empty containers, must be placed in a sealed and labeled hazardous waste container.
- **Disposal Method:** The primary recommended method for the disposal of ketones is incineration.^[3] Do not dispose of **2-Butanone, 4-methoxy-** down the drain. Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific disposal procedures.^[3]^[4]^[5]

Emergency First Aid Procedures

Table 3: First Aid Measures for **2-Butanone, 4-methoxy-** Exposure

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. ^[6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^[7] |
| Ingestion | Do NOT induce vomiting. If the individual is conscious and alert, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Disclaimer: This information is intended for guidance in a laboratory setting and is not a substitute for a comprehensive risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) for **2-Butanone, 4-methoxy-** before use.

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